

# N'-Nitrosopentyl-(2-picolyl)amine: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: N'-Nitrosopentyl-(2-picolyl)amine

Cat. No.: B013980

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## Introduction

**N'-Nitrosopentyl-(2-picolyl)amine** is a niche chemical compound primarily utilized as an internal standard in the analytical determination of tobacco-specific nitrosamines (TSNAs). Its structural similarity to TSNAs, such as N'-nitrosonornicotine (NNN) and 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK), makes it an invaluable tool for ensuring accuracy and precision in quantifying these potent carcinogens in various matrices, including tobacco products and biological samples. This technical guide provides a comprehensive overview of the available literature on **N'-Nitrosopentyl-(2-picolyl)amine**, focusing on its synthesis, analytical applications, and the current understanding of its biological implications. While specific toxicological data for this compound is limited, this review also discusses the broader context of nitrosamine carcinogenicity and metabolism.

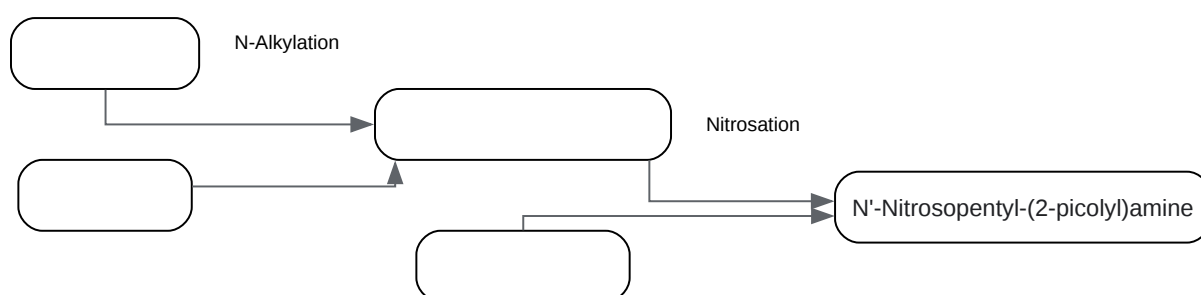
## Chemical Properties and Identification

Property	Value	Source
Chemical Name	N'-Nitrosopentyl-(2-picolyl)amine	Internal
CAS Number	86339-27-3	Internal
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N <sub>3</sub> O	Internal
Molecular Weight	207.27 g/mol	Internal
Appearance	Not specified in literature	Internal
Solubility	Not specified in literature	Internal
Boiling Point	Not specified in literature	Internal
Melting Point	Not specified in literature	Internal

## Synthesis of N'-Nitrosopentyl-(2-picolyl)amine

The synthesis of **N'-Nitrosopentyl-(2-picolyl)amine** is a two-step process involving the N-alkylation of a pyridine-based amine followed by nitrosation.

### Logical Flow of Synthesis



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Caption: Synthesis pathway of **N'-Nitrosopentyl-(2-picolyl)amine**.

## Experimental Protocols

While a specific, detailed protocol for the synthesis of **N'-Nitrosopentyl-(2-picolyl)amine** is not readily available in the public domain, the following general procedures for N-alkylation of picolylamines and subsequent nitrosation of secondary amines can be adapted.

#### Step 1: Synthesis of the Precursor, N-pentyl-(2-picolyl)amine (General Procedure)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-picolylamine in a suitable aprotic solvent such as acetonitrile or dimethylformamide.
- **Addition of Base:** Add an appropriate base, such as potassium carbonate or triethylamine, to the solution. The base acts as a scavenger for the hydrohalic acid byproduct.
- **Alkylation:** To the stirred solution, add a pentyl halide (e.g., 1-bromopentane or 1-iodopentane) dropwise at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After cooling to room temperature, filter the reaction mixture to remove the inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude N-pentyl-(2-picolyl)amine by column chromatography on silica gel or by vacuum distillation to yield the pure secondary amine.

#### Step 2: Nitrosation of N-pentyl-(2-picolyl)amine (General Procedure)

- **Reaction Setup:** Dissolve the purified N-pentyl-(2-picolyl)amine in a suitable solvent, such as dichloromethane or water.
- **Acidification:** Cool the solution in an ice bath and acidify by the dropwise addition of an aqueous acid, such as hydrochloric acid or acetic acid.
- **Nitrosating Agent:** Prepare a solution of a nitrosating agent, typically sodium nitrite, in water.

- **Nitrosation Reaction:** Add the sodium nitrite solution dropwise to the stirred, acidified amine solution while maintaining the temperature at 0-5 °C. The reaction is typically rapid.
- **Quenching and Work-up:** After the addition is complete, the reaction can be quenched by the addition of a quenching agent like ammonium sulfamate. The organic layer is then separated, washed with a saturated sodium bicarbonate solution and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The crude **N'-Nitrosopentyl-(2-picolyl)amine** can be purified by column chromatography to yield the final product.

## Analytical Applications

The primary application of **N'-Nitrosopentyl-(2-picolyl)amine** is as an internal standard for the quantitative analysis of tobacco-specific nitrosamines (TSNAs) by gas chromatography with a thermal energy analyzer (GC-TEA) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Experimental Protocol: Determination of TSNAs in Tobacco Smoke using N'-Nitrosopentyl-(2-picolyl)amine as an Internal Standard (Adapted from available literature)

This protocol is a generalized procedure based on established methods for TSNA analysis.

### 1. Sample Collection and Extraction:

- Mainstream tobacco smoke is collected on a Cambridge filter pad.
- The filter pad is spiked with a known amount of **N'-Nitrosopentyl-(2-picolyl)amine** internal standard solution.
- The TSNAs and the internal standard are extracted from the filter pad using an appropriate solvent, such as dichloromethane or a buffer solution.

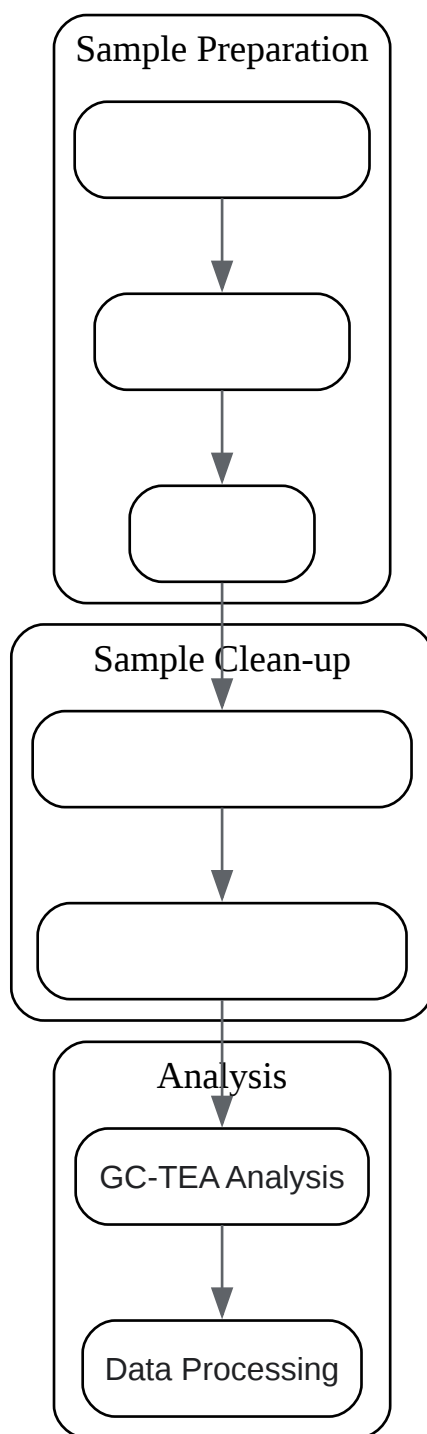
### 2. Sample Clean-up:

- The extract is subjected to a clean-up procedure to remove interfering compounds. This may involve liquid-liquid extraction and/or solid-phase extraction (SPE) using cartridges such as silica or Florisil.

### 3. GC-TEA Analysis:

- The cleaned-up extract is concentrated and analyzed by GC-TEA. The TEA is a highly specific detector for nitrosamines.
- The TSNAs are identified based on their retention times relative to the internal standard.
- Quantification is achieved by comparing the peak area ratios of the target TSNAs to the internal standard with a calibration curve.

## Workflow for TSNA Analysis



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Caption: General workflow for the analysis of TSNA using an internal standard.

## Quantitative Data

A study on an improved method for the determination of TSNAs in mainstream smoke reported the use of N'-Nitrosopentylpicolylamine (NPePicA) as a newly synthesized internal standard. The following recovery data was presented:

Analyte	Recovery from Buffer Solution (%)	Recovery from Filter (%)
N'-Nitrosopentylpicolylamine (NPePicA)	83	75
N'-nitrosonornicotine (NNN)	85	77
4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK)	88	78
N'-nitrosoanabasine (NAB) / N'-nitrosoanatabine (NAT)	85	75

Data adapted from a study on the determination of tobacco-specific nitrosamines in mainstream smoke.<sup>[1]</sup>

## Biological Activity and Toxicological Profile

There is currently no specific toxicological, carcinogenicity, or genotoxicity data available in the public domain for **N'-Nitrosopentyl-(2-picoly)amine**. However, as a nitrosamine, it belongs to a class of compounds that are well-known for their carcinogenic potential.

## General Mechanism of Nitrosamine Carcinogenicity

The carcinogenicity of most nitrosamines is dependent on their metabolic activation by cytochrome P450 enzymes. This metabolic process, known as  $\alpha$ -hydroxylation, leads to the formation of unstable  $\alpha$ -hydroxy nitrosamines, which then spontaneously decompose to yield highly reactive electrophilic species (e.g., diazonium ions or carbocations). These electrophiles can then form covalent adducts with cellular macromolecules, including DNA. The formation of DNA adducts, if not repaired, can lead to mutations during DNA replication, which is a critical step in the initiation of cancer.

## Metabolic Activation Pathway of Nitrosamines



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Caption: Generalized metabolic activation pathway of carcinogenic nitrosamines.

Given the structural similarities to carcinogenic TSNAs, it is prudent to handle **N'-Nitrosopentyl-(2-picolyl)amine** with appropriate safety precautions as a potential carcinogen until specific toxicological data becomes available.

## Conclusion

**N'-Nitrosopentyl-(2-picolyl)amine** serves as a critical analytical tool for the accurate quantification of carcinogenic tobacco-specific nitrosamines. While detailed protocols for its synthesis are not widely published, its preparation follows standard organic chemistry principles of N-alkylation and nitrosation. Its primary utility lies in its role as an internal standard, for which it demonstrates good recovery in analytical methods. A significant data gap exists regarding its biological activity and toxicological profile. In the absence of such data, and given its classification as a nitrosamine, it should be handled with caution as a potential carcinogen. Further research into the toxicology and metabolism of **N'-Nitrosopentyl-(2-picolyl)amine** would be beneficial to fully characterize its safety profile, particularly for researchers and scientists who handle this compound.

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## References

- 1. researchgate.net [researchgate.net]
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